

Navigating the Landscape of Creatinine-d3: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Creatinine-d3

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This technical guide provides researchers, scientists, and drug development professionals with a comprehensive overview of **Creatinine-d3**, a critical internal standard for the accurate quantification of creatinine. This document details available purchasing options, outlines key experimental protocols for its use in liquid chromatography-mass spectrometry (LC-MS), and visualizes the biochemical context of creatinine metabolism and the analytical workflow.

Sourcing and Procurement of Creatinine-d3

The selection of a reliable supplier for stable isotope-labeled standards is paramount for ensuring the accuracy and reproducibility of experimental data. **Creatinine-d3** is available from a range of reputable chemical suppliers, often with varying purity levels, formats, and pricing. Below is a comparative summary of major suppliers and their offerings.

Supplier	Product Name	CAS Number	Purity/Isotopic Purity	Format	Available Quantities
Sigma-Aldrich (MilliporeSigma)	Creatinine-d3 solution	143827-20-7	Certified Reference Material	100 µg/mL in (50:50) MeOH:Water	1 mL ampule
Creatinine-(methyl-d3)	143827-20-7	98 atom % D, 98% (CP)	Solid	Custom	
Cayman Chemical	Creatinine-d3	143827-20-7	≥99% deuterated forms (d1-d3)	Crystalline Solid	500 µg, 1 mg, 5 mg, 10 mg
Santa Cruz Biotechnology	Creatinine-d3	143827-20-7	98%, Isotopic Purity 99%	Solid	Inquire
Clearsynth	Creatinine-d3	143827-20-7	High Quality	Solid	1 mg, 2.5 mg, 5 mg, 10 mg, 25 mg
MedChemExpress	Creatine-d3	143827-19-4	Isotopic Enrichment: 99.8%	Solid	Inquire
Thomas Scientific	Creatinine-d3 (from Cayman Chemical)	143827-20-7	≥99% deuterated forms (d1-d3)	Crystalline Solid	500 µg, 1 mg
Mercedes Scientific	Creatinine-D3 Solution	Not Specified	Not Specified	Solution	1 mL

Note: Pricing and availability are subject to change. Researchers are advised to contact the suppliers directly for the most current information and to request Certificates of Analysis (CoA) to ensure product quality. Some suppliers may offer bulk quantities or custom synthesis upon request.

The Role of Creatinine-d3 in Bioanalysis

Creatinine, a breakdown product of creatine phosphate in muscle, is a key biomarker for renal function.^[1] Its concentration in biological fluids such as serum and urine is a critical diagnostic indicator. Accurate quantification of creatinine is therefore essential in clinical and research settings. The use of a stable isotope-labeled internal standard, such as **Creatinine-d3**, is the gold standard for quantitative analysis by mass spectrometry.^[1]

Creatinine-d3 is an ideal internal standard because it is chemically identical to endogenous creatinine but has a different mass due to the incorporation of deuterium atoms. This mass difference allows for its distinct detection by a mass spectrometer, while its identical chemical behavior ensures that it experiences the same sample preparation and ionization effects as the analyte of interest. This co-elution and co-ionization corrects for matrix effects and variations in sample recovery, leading to highly accurate and precise quantification.

Experimental Protocol: Quantification of Creatinine in Biological Matrices using LC-MS/MS with Creatinine-d3 Internal Standard

This section provides a generalized protocol for the quantification of creatinine in biological samples (e.g., serum, urine) using liquid chromatography-tandem mass spectrometry (LC-MS/MS) with **Creatinine-d3** as an internal standard. This protocol is a composite of established methods and should be optimized for specific instrumentation and matrix types.^{[2][3][4]}

Materials and Reagents

- Creatinine standard (analyte)
- **Creatinine-d3** (internal standard)
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Formic acid (LC-MS grade)
- Ultrapure water

- Biological matrix (e.g., serum, urine) from a certified source for calibration standards and quality controls.

Preparation of Stock and Working Solutions

- Creatinine Stock Solution (1 mg/mL): Accurately weigh and dissolve creatinine in a known volume of ultrapure water.
- **Creatinine-d3** Internal Standard (IS) Stock Solution (1 mg/mL): Accurately weigh and dissolve **Creatinine-d3** in a known volume of ultrapure water.
- Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the creatinine stock solution with an appropriate solvent (e.g., 50:50 methanol:water) to create a calibration curve covering the expected concentration range of creatinine in the samples.
- Internal Standard Working Solution: Dilute the **Creatinine-d3** stock solution to a final concentration (e.g., 100 ng/mL) in the same solvent as the working standards.

Sample Preparation (Protein Precipitation for Serum)

- To 50 μ L of serum sample, calibration standard, or quality control sample in a microcentrifuge tube, add 150 μ L of the internal standard working solution in methanol.
- Vortex mix for 30 seconds to precipitate proteins.
- Centrifuge at high speed (e.g., 14,000 rpm) for 10 minutes to pellet the precipitated proteins.
- Transfer the supernatant to a clean autosampler vial for LC-MS/MS analysis.

For urine samples, a simple dilution with the internal standard working solution may be sufficient.

LC-MS/MS Instrumentation and Conditions

- Liquid Chromatography System: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.

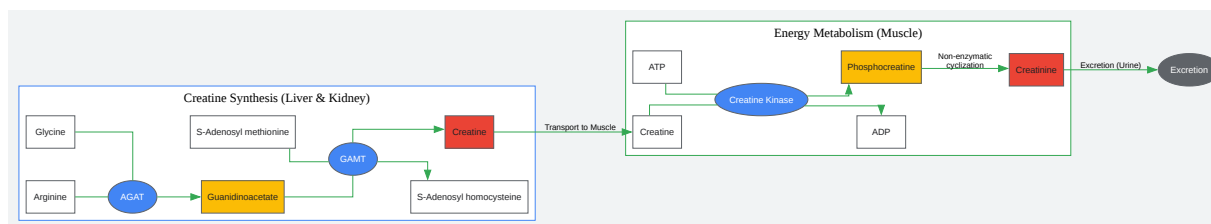
- Column: A suitable column for polar compound retention, such as a C18 reversed-phase column or a HILIC column.
- Mobile Phase: An isocratic or gradient elution using a mixture of water and an organic solvent (e.g., acetonitrile or methanol) with a small amount of an acid (e.g., 0.1% formic acid) to improve peak shape and ionization efficiency.
- Mass Spectrometer: A triple quadrupole mass spectrometer operating in positive electrospray ionization (ESI) mode.
- MRM Transitions: Monitor the specific precursor-to-product ion transitions for both creatinine and **Creatinine-d3**. For example:
 - Creatinine: m/z 114 \rightarrow m/z 44
 - **Creatinine-d3**: m/z 117 \rightarrow m/z 47^[4]

Data Analysis

Quantification is achieved by calculating the peak area ratio of the analyte (creatinine) to the internal standard (**Creatinine-d3**). A calibration curve is constructed by plotting the peak area ratios of the calibration standards against their known concentrations. The concentration of creatinine in the unknown samples is then determined from this calibration curve.

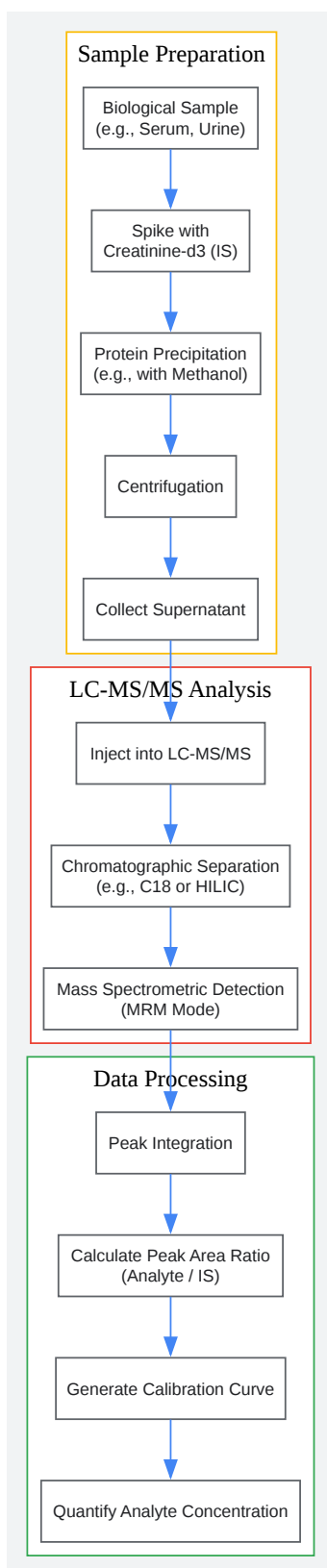
Visualizing Key Processes

To further aid in the understanding of **Creatinine-d3**'s role and application, the following diagrams, generated using the DOT language, illustrate the creatine metabolic pathway and a typical bioanalytical workflow.



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Caption: Creatine biosynthesis and degradation pathway.



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Caption: Experimental workflow for creatinine quantification.

Conclusion

Creatinine-d3 is an indispensable tool for researchers requiring accurate and reliable quantification of creatinine in biological matrices. This guide provides a foundational understanding of the available sourcing options and a detailed framework for the implementation of a robust LC-MS/MS-based analytical method. By following best practices in procurement and experimental execution, researchers can ensure the generation of high-quality data to advance their scientific and drug development objectives.

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